

An In-depth Technical Guide to 3-Oxo-3-phenylpropanoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *3-Oxo-3-phenylpropanoic acid*

Cat. No.: *B1214576*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3-Oxo-3-phenylpropanoic acid**, also known by its common name, Benzoylacetic acid. It details its chemical and physical properties, synthesis, and significant biological activities, with a focus on its applications in research and drug development.

Chemical and Physical Properties

3-Oxo-3-phenylpropanoic acid is a β -keto acid that serves as a valuable synthetic intermediate in organic chemistry.^[1] Its identity and core physical characteristics are summarized below.

Property	Value	Source
IUPAC Name	3-oxo-3-phenylpropanoic acid	[2]
Synonyms	Benzoylacetic Acid, 3-Keto-3-phenylpropionic acid	[1] [2]
CAS Number	614-20-0	[1] [3]
Molecular Formula	C ₉ H ₈ O ₃	[1] [2]
Molecular Weight	164.16 g/mol	[1] [2] [3]
Melting Point	98-100 °C	[4]
Boiling Point	349.1 °C at 760 mmHg	[4]
Density	1.242 g/cm ³	[4]
InChI Key	HXUIDZOMTRMIOE-UHFFFAOYSA-N	
SMILES	C1=CC=C(C=C1)C(=O)CC(=O)O	[2]

Synthesis and Reactions

The most well-documented method for synthesizing **3-Oxo-3-phenylpropanoic acid** is through a Claisen condensation reaction.

This protocol describes the synthesis of **3-Oxo-3-phenylpropanoic acid** from benzoyl chloride and a malonic acid ester, a method detailed in patent literature.[\[1\]](#)

Objective: To synthesize **3-Oxo-3-phenylpropanoic acid**.

Materials:

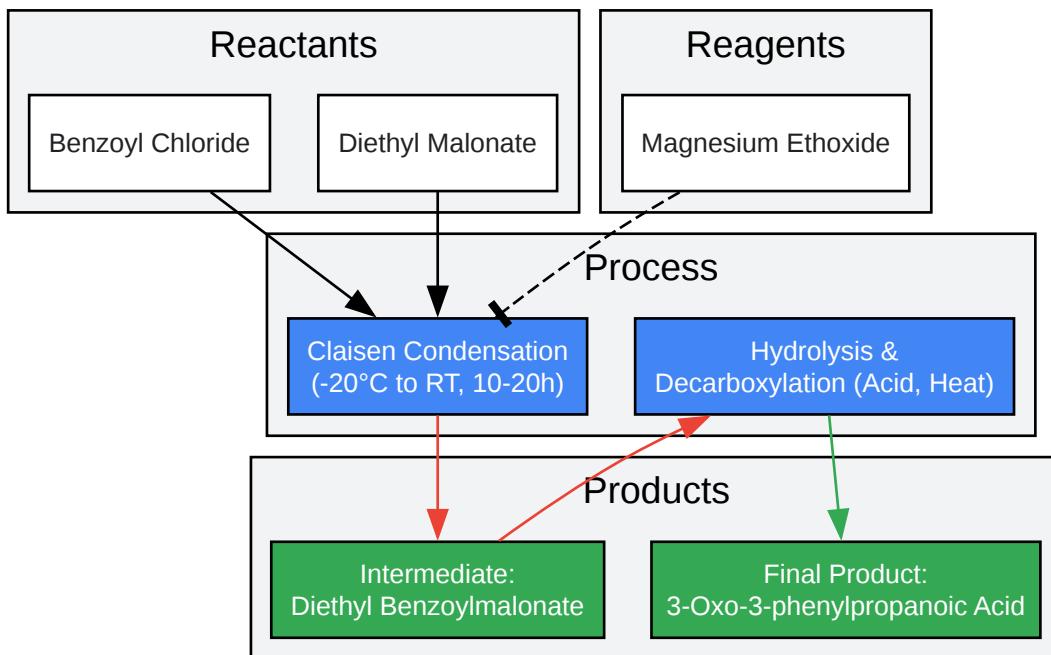
- Benzoyl chloride
- Diethyl malonate
- Magnesium ethoxide

- Appropriate solvent (e.g., anhydrous ethanol, diethyl ether)
- Hydrochloric acid (for hydrolysis and acidification)

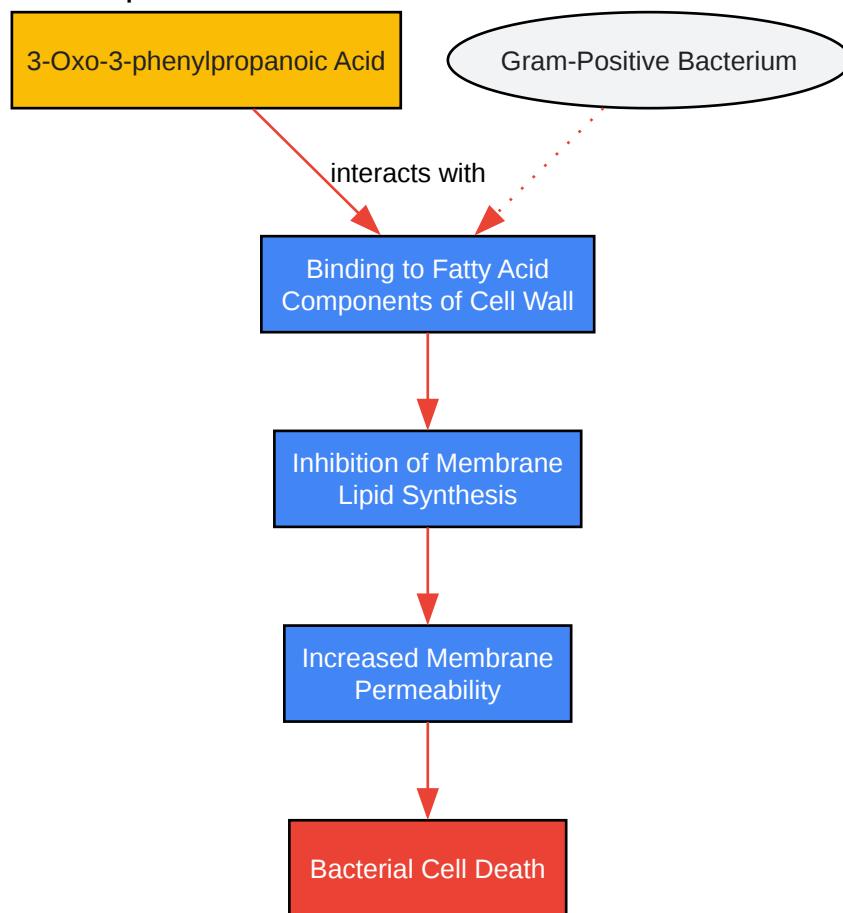
Procedure:

- Condensation: In a reaction vessel maintained at a temperature between -20°C and room temperature, benzoyl chloride is reacted with diethyl malonate in the presence of magnesium ethoxide.^[1] This exothermic reaction forms the intermediate, diethyl benzoylmalonate.^[1] The reaction is typically allowed to proceed for 10–20 hours to ensure completion.^[1]
- Hydrolysis & Decarboxylation: The resulting diethyl benzoylmalonate is then subjected to hydrolysis, followed by decarboxylation. This is typically achieved by heating the intermediate with an acid, such as hydrochloric acid. This two-step process cleaves the ester groups and removes one of the carboxyl groups as carbon dioxide, yielding the final product, **3-Oxo-3-phenylpropanoic acid**.
- Purification: The crude product can be purified by recrystallization from an appropriate solvent to obtain high-purity **3-Oxo-3-phenylpropanoic acid**.

Synthesis Workflow of 3-Oxo-3-phenylpropanoic Acid



Proposed Antibacterial Mechanism of Action



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Oxo-3-phenylpropanoic acid|CAS 614-20-0|RUO [benchchem.com]
- 2. Benzoylacetic acid | C9H8O3 | CID 97045 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Oxo-3-phenylpropanoic acid | CymitQuimica [cymitquimica.com]
- 4. 3-oxo-3-phenylpropionic acid|614-20-0 - MOLBASE Encyclopedia [m.molbase.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Oxo-3-phenylpropanoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1214576#iupac-name-for-3-oxo-3-phenylpropanoic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com